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An In-depth Technical Guide to the Safety of N-bromo-t-butylamine

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Disclaimer: Comprehensive safety data specifically for **N-bromo-t-butylamine** is not readily available in public databases. This guide has been compiled using computed data for **N-bromo-t-butylamine** and experimental safety data from the closely related parent compound, tert-butylamine. Researchers must handle **N-bromo-t-butylamine** with extreme caution, assuming it possesses a hazard profile that is at least as severe, and potentially greater, than tert-butylamine due to the presence of an active bromine atom. The information on tert-butylamine should be used as a baseline for risk assessment and safety procedures.

Chemical Identification and Physical Properties

N-bromo-t-butylamine is an organic compound used in chemical research.[1] Its fundamental properties, computed by PubChem, are summarized below.

Table 1: Chemical Identification of N-bromo-t-butylamine



Identifier	Value	Source	
IUPAC Name	N-bromo-2-methylpropan-2- amine	[1][2]	
Molecular Formula	C4H10BrN	[1][2]	
CAS Number	51655-37-9	[3]	
Molecular Weight	152.03 g/mol	[1][2]	
Canonical SMILES	CC(C)(C)NBr	[1][2]	
InChlKey	QLCPTARABILRDA- UHFFFAOYSA-N	[1][2]	

Table 2: Computed Physical and Chemical Properties of N-bromo-t-butylamine

Property	Value	Source
XLogP3	1.2	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	1	[2]
Exact Mass	150.99966 Da	[2]
Monoisotopic Mass	150.99966 Da	[2]
Topological Polar Surface Area	12 Ų	[2]
Heavy Atom Count	6	[2]

Hazard Assessment and Toxicology

No specific toxicological studies for **N-bromo-t-butylamine** were found. The following data for the parent compound, tert-butylamine, is provided as a critical reference for hazard



assessment. N-bromo compounds can be lachrymatory and are often more reactive and potentially more toxic than their parent amines.

Table 3: GHS Hazard Identification for tert-Butylamine

Hazard Class	Category	Hazard Statement	
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapour.[4]	
Acute Toxicity, Oral	Category 3	H301 / H302: Toxic / Harmful if swallowed.[4]	
Acute Toxicity, Inhalation	Category 3 / 4	H331 / H332: Toxic / Harmful if inhaled.[4]	
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[5]	
Skin Corrosion / Irritation	Category 1A / 1B	H314: Causes severe skin burns and eye damage.[4]	
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage.[6]	
Aquatic Hazard, Acute	Category 3	H411 / H412: Toxic / Harmful to aquatic life with long lasting effects.	

Table 4: Toxicological Data for tert-Butylamine



Parameter	Organism	Route	Value	Source
LD50	Rat	Oral	44 mg/kg - 78 mg/kg	[6]
LD50	Rabbit	Dermal	> 2,000 mg/kg	[7]
LC50	Rat	Inhalation	3.8 mg/L / 4 h	[7]
LC50	Rainbow Trout	Aquatic	28 mg/L / 96 h	
EC50	Green Algae	Aquatic	16 mg/L / 96 h	

Summary of Toxicological Effects (tert-Butylamine):

- Acute Toxicity: The parent compound, tert-butylamine, is toxic if swallowed, inhaled, or in contact with skin.[5][7] Ingestion of alkaline corrosives like tert-butylamine can lead to severe burns of the lips, tongue, and esophagus.[7] Inhalation may cause dyspnea, pulmonary edema, and central nervous system damage, including dizziness, convulsions, and narcosis.
 [7]
- Corrosivity: It is highly corrosive and causes severe burns to the skin, eyes, and respiratory tract.[4][7] Direct contact with the eyes can cause serious damage.[6]
- Sensitization: Asthma-like symptoms may persist for months or years after exposure ceases, potentially due to Reactive Airways Dysfunction Syndrome (RADS).[6]
- Genotoxicity: The substance was reported to be non-mutagenic in bacteria.
- Reproductive Toxicity: Repeated inhalation did not show evidence of damage to reproductive organs in studies.[7]

Emergency Procedures and First Aid

Emergency procedures should be based on the corrosive and toxic nature of the parent amine. Eye wash fountains and safety showers must be readily accessible.[7]



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